

3-Methoxyphenmetrazine IUPAC name and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxyphenmetrazine

Cat. No.: B12728515

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Technical Overview of 3-Methoxyphenmetrazine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of **3-Methoxyphenmetrazine** (3-MeO-PM), focusing on its chemical identity and fundamental properties. The information is compiled from publicly accessible chemical databases.

Chemical Identification

3-Methoxyphenmetrazine is a substituted phenylmorpholine derivative. Its core chemical identifiers are essential for accurate documentation, synthesis, and analysis in a research setting.

Identifier	Value	Source
IUPAC Name	2-(3-methoxyphenyl)-3-methylmorpholine	[1]
CAS Number	1350768-49-8	[1][2][3]
Molecular Formula	C12H17NO2	[1][2]
Synonyms	3-MeOPM, PAL-823	[1][2][3]

Physicochemical Properties

The following table summarizes the computed physicochemical properties of **3-Methoxyphenmetrazine**. These values are computationally estimated and provide a baseline for its expected behavior in experimental settings.

Property	Value	Unit
Molecular Weight	207.27	g/mol
Exact Mass	207.125928785	Da
XLogP3-AA (LogP)	1.4	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	3	
Rotatable Bond Count	2	

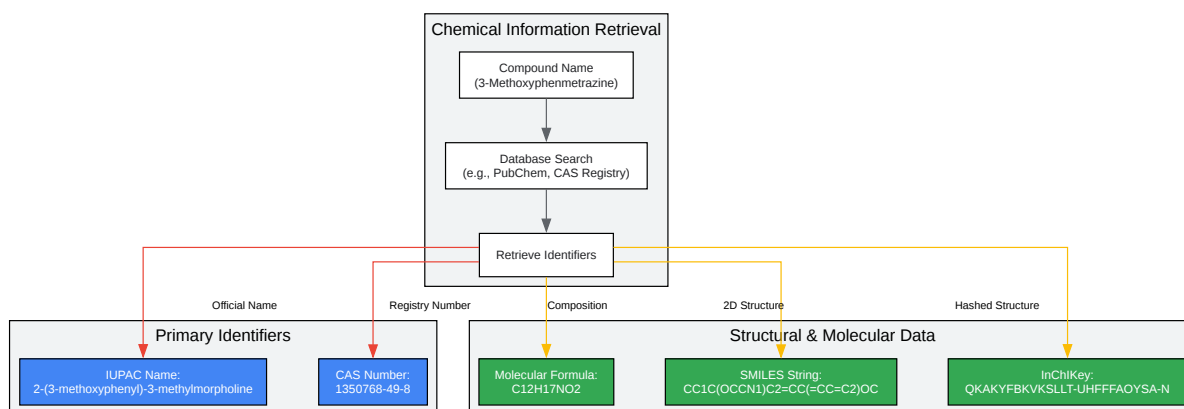
Note: All physicochemical properties are computationally generated and sourced from PubChem.[\[1\]](#)

Experimental Data & Biological Pathways

As of the latest literature review, detailed experimental protocols, in-vivo/in-vitro quantitative data, and established signaling pathways for **3-Methoxyphenmetrazine** are not extensively documented in peer-reviewed scientific literature. This is common for novel research chemicals. Researchers are advised to develop and validate their own analytical methods and experimental designs based on the known properties of analogous compounds, such as phenmetrazine and its derivatives.[\[4\]](#)[\[5\]](#)

Logical Workflow: Compound Identification

The following diagram illustrates a standard workflow for the unambiguous identification of a chemical entity like **3-Methoxyphenmetrazine** in a research context.



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Caption: Workflow for the identification of **3-Methoxyphenmetrazine**.

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References

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